

Isolating Ibogaine: A Guide to Extraction and Purification from *Tabernanthe iboga*

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Compound of Interest

Compound Name:	Ibogamine
Cat. No.:	B1202276

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Application Note: The isolation of ibogaine from the root bark of *Tabernanthe iboga* is a critical process for research into its therapeutic potential, particularly in the context of addiction treatment. The methods outlined below provide a framework for obtaining ibogaine in varying degrees of purity, from total alkaloid extracts to purified ibogaine hydrochloride. The choice of method will depend on the desired purity, available resources, and the scale of the operation. Acid-base extraction remains a fundamental and widely practiced technique, leveraging the alkaline nature of ibogaine to separate it from other plant constituents. Subsequent purification steps are essential to remove other alkaloids and impurities that may be present.

Quantitative Data Summary

The yield and purity of ibogaine extracts can vary significantly based on the quality of the plant material and the extraction method employed. The following tables summarize reported data on the composition of different *Tabernanthe iboga* preparations.

Table 1: Ibogaine Content in Various *T. iboga* Preparations

Product Type	Number of Samples	Mean Ibogaine Content (%)	Range of Ibogaine Content (%)
Iboga Root Bark	5	6.2%	0.6% - 11.2%
Total Alkaloids (TA)	5	17.8%	8.2% - 32.9%
Purified Total Alkaloids (PTA)	1	73.7%	-
Ibogaine HCl	3	67.0%	61.5% - 73.4%

Data sourced from a study analyzing products from various suppliers and may not be representative of all materials.[\[1\]](#)[\[2\]](#)

Table 2: Alkaloid Composition in Different *T. iboga* Extracts

Alkaloid	Iboga Root Bark (Mean %)	Total Alkaloids (TA) (Mean %)	Purified Total Alkaloids (PTA) (Mean %)	Ibogaine HCl (Mean %)
Ibogaine	6.2%	17.8%	73.7%	67.0%
Ibogamine	0.98%	4.3%	6.1%	5.9%
Ibogaline	0.8%	0.69%	4.7%	7.2%
Voacangine	0.2%	0.25%	-	-

This table presents the average percentages of different alkaloids found in various forms of iboga products.[\[2\]](#) The content of ibogaine in *Tabernanthe iboga* root bark is typically low, often cited as being around 0.3-0.4%.[\[3\]](#)[\[4\]](#)

Experimental Protocols

The following protocols describe common methods for the extraction and purification of ibogaine from *Tabernanthe iboga* root bark.

Protocol 1: Acid-Base Extraction for Total Alkaloids (TA)

This protocol outlines a common method for extracting the total alkaloid content from the root bark using simple acid-base chemistry.[\[4\]](#)[\[5\]](#)

Materials:

- Powdered *Tabernanthe iboga* root bark
- Distilled white vinegar (5% acetic acid)
- Ammonia solution (5% or janitorial strength 10%+)
- Distilled water
- Coffee filters or cotton cloth
- Non-reactive containers (e.g., stainless steel, ceramic, HDPE 2)
- Funnel

Procedure:

- Acidic Extraction:
 1. Place the powdered root bark in a non-reactive container.
 2. Add enough distilled white vinegar to completely cover the powder. A general guideline is to use approximately five times the volume of vinegar to the weight of the bark (e.g., 200 mL of vinegar for 40 g of bark).[\[6\]](#)
 3. Stir the mixture occasionally and allow it to sit for at least one hour.
 4. Filter the mixture through a coffee filter or cotton cloth to separate the acidic liquid extract from the plant material.
 5. Repeat the acidic extraction with fresh vinegar on the same plant material to ensure a thorough extraction.

- Alkaloid Precipitation:
 1. Combine the acidic liquid extracts.
 2. Slowly add ammonia solution to the extract while stirring. A grayish-brown precipitate of the total alkaloids (TA) will form.[5]
 3. Continue adding ammonia until the solution is basic. It is better to add a slight excess of ammonia to ensure complete precipitation of the alkaloids.[5]
- Isolation and Drying of Total Alkaloids:
 1. Filter the basic solution through a coffee filter to collect the precipitated TA.
 2. Wash the collected precipitate with distilled water to remove excess ammonia and other water-soluble impurities.
 3. Allow the TA to dry completely. A stream of warm air can be used to speed up the drying process.[5] The resulting product is a brown powder.

Protocol 2: Purification of Ibogaine via Acetone Extraction and HCl Salt Formation

This protocol describes the further purification of the Total Alkaloids to obtain Purified Total Alkaloids (PTA) as hydrochloride salts.

Materials:

- Dried Total Alkaloids (TA) powder
- Acetone
- Muriatic acid (hydrochloric acid, 28-36%)
- Coffee filters
- Glassware (e.g., beakers, flasks)

Procedure:

- Acetone Extraction:

1. Place the dried TA powder into a filter (e.g., a coffee filter in a funnel).
2. Add acetone to the TA powder. A suggested ratio is 15-18 mL of acetone per gram of TA.
[\[6\]](#)
3. Stir the mixture gently in the filter and allow the acetone to pass through, collecting the filtrate. This step can be repeated with the same acetone to wash the TA thoroughly.[\[6\]](#)

- Precipitation of Alkaloid Hydrochlorides:

1. Very slowly, add muriatic acid dropwise to the acetone filtrate while stirring. The hydrochloride salts of the alkaloids, which are less soluble in acetone, will precipitate out of the solution.[\[6\]](#)[\[7\]](#)
2. If a pH meter is available, the addition of acid can be monitored until the pH of the acetone reaches 6.1, at which point approximately 99% of the ibogaine should have converted to its HCl salt and precipitated.[\[6\]](#)

- Isolation of Purified Total Alkaloid (PTA) HCl:

1. Filter the acetone solution to collect the precipitated PTA HCl.
2. The collected PTA HCl can be washed with a small amount of fresh, cold acetone to remove any remaining impurities.
3. Allow the PTA HCl to dry completely.

Protocol 3: Recrystallization of Ibogaine HCl for Higher Purity

For obtaining a higher purity of ibogaine HCl, a recrystallization step can be performed.

Materials:

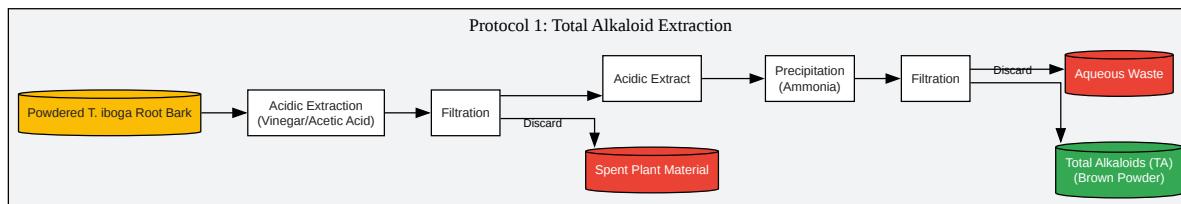
- Purified Total Alkaloid (PTA) HCl
- Ethanol (95-100%)
- Erlenmeyer flask
- Heating source (e.g., hot plate)
- Refrigerator/Freezer

Procedure:

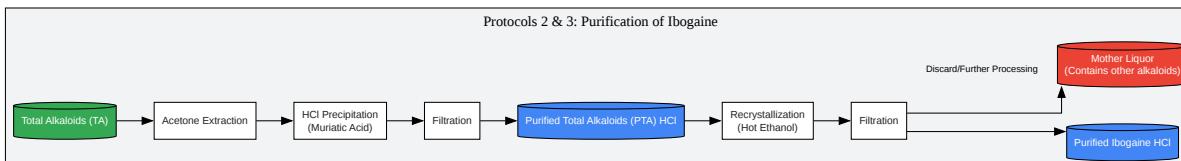
- Dissolution:
 1. Place the PTA HCl in an Erlenmeyer flask.
 2. Add a minimal amount of hot ethanol to dissolve the PTA HCl completely.[5][8]
- Crystallization:
 1. If any insoluble impurities are present, perform a hot filtration to remove them.[8]
 2. Allow the hot ethanol solution to cool down slowly to room temperature.
 3. To promote further crystallization, place the flask in a refrigerator and then in a freezer for several hours.[5][8]
- Crystal Collection:
 1. Once crystallization is complete, collect the purified ibogaine HCl crystals by filtration.[8]
 2. Wash the crystals with a small amount of cold ethanol to remove any remaining mother liquor.[8]
 3. Dry the crystals under a vacuum to obtain purified ibogaine HCl.[8]

Visualizations

The following diagrams illustrate the workflows for the extraction and purification of ibogaine.

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Caption: Workflow for the acid-base extraction of Total Alkaloids (TA).

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Caption: Workflow for the purification of Ibogaine via salt formation and recrystallization.

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